

Application Notes and Protocols: 2-Aminobenzene carbothioamide in the Synthesis of Heterocyclic Compounds

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Compound of Interest

Compound Name: **2-Aminobenzene carbothioamide**

Cat. No.: **B1270963**

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Introduction

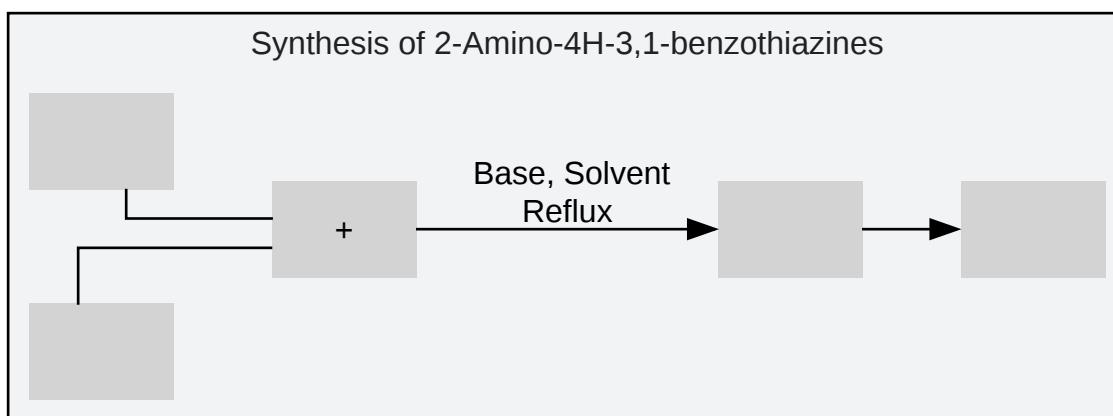
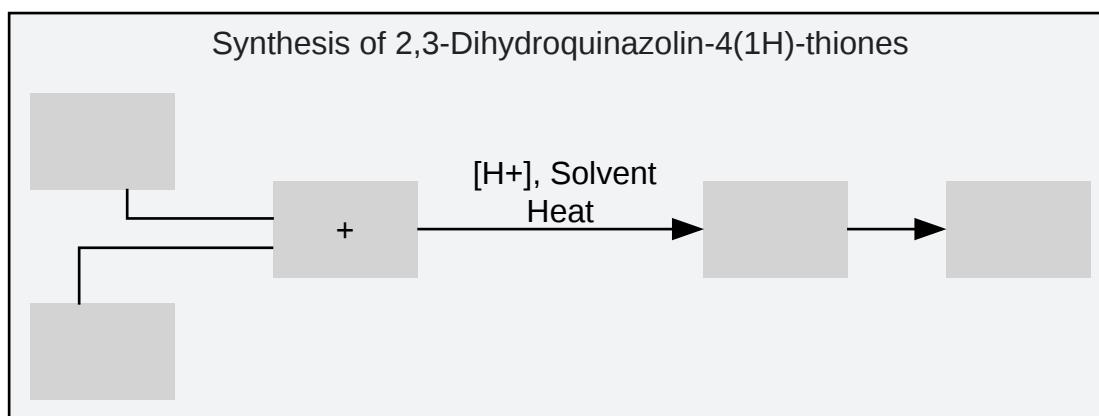
2-Aminobenzene carbothioamide, also known as 2-aminothiobenzamide, is a versatile bifunctional building block in synthetic organic chemistry. Its unique structure, featuring an aromatic ring substituted with both a nucleophilic amino group and a thioamide moiety, makes it an ideal precursor for the synthesis of a wide array of fused heterocyclic compounds. These resulting heterocyclic systems, such as quinazolines and benzothiazines, form the core scaffolds of numerous biologically active molecules and are of significant interest in medicinal chemistry and drug development.^{[1][2]} This document provides detailed application notes and experimental protocols for the synthesis of key heterocyclic compounds using **2-aminobenzene carbothioamide** as the starting material.

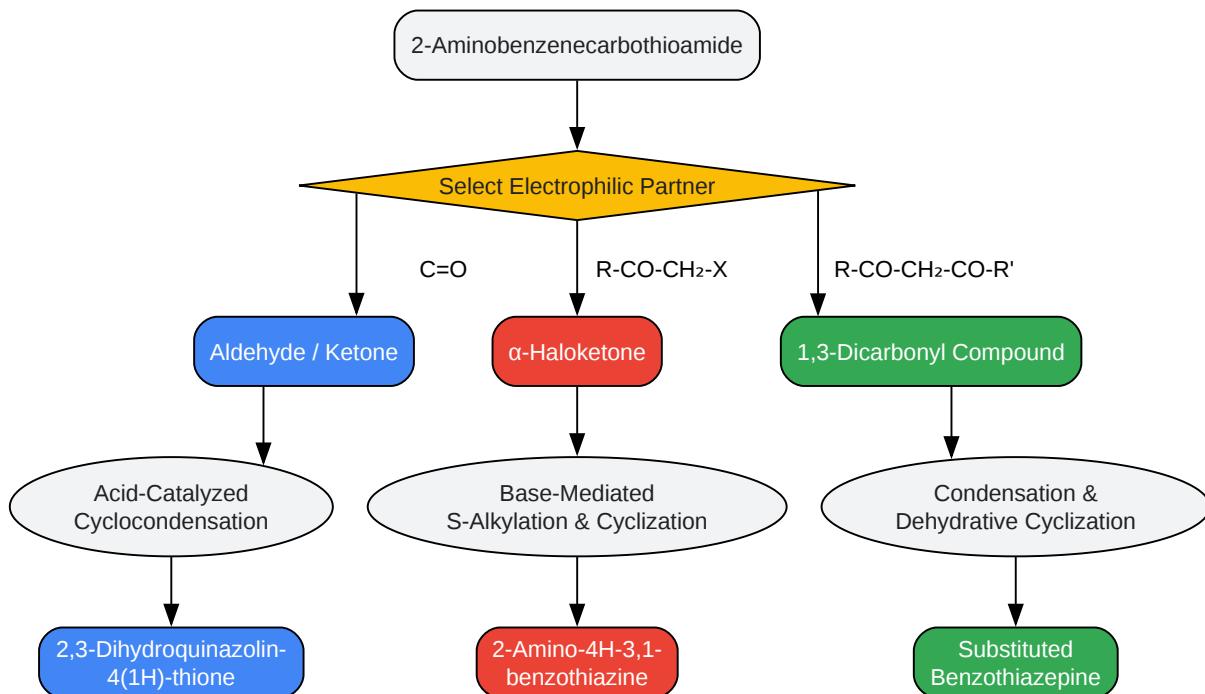
Application Note 1: Synthesis of 2,3-Dihydroquinazolin-4(1H)-thiones

The reaction of **2-aminobenzene carbothioamide** with various aldehydes or ketones provides a straightforward and efficient route to 2,3-dihydroquinazolin-4(1H)-thiones.^[3] This cyclocondensation reaction is typically catalyzed by an acid and proceeds through the formation of an intermediate imine, followed by an intramolecular cyclization.^{[4][5]} The resulting

dihydroquinazoline scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a range of pharmacological activities.

General Reaction Scheme: 2-Aminobenzene carbothioamide with Aldehydes





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